

# Personal protective equipment for handling Adipic acid monoethyl ester

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## Compound of Interest

Compound Name: *Adipic acid monoethyl ester*

Cat. No.: *B1208492*

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## Essential Safety and Handling Guide for Adipic Acid Monoethyl Ester

This guide provides immediate safety, operational, and disposal protocols for the handling of **Adipic acid monoethyl ester** (CAS No. 626-86-8). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

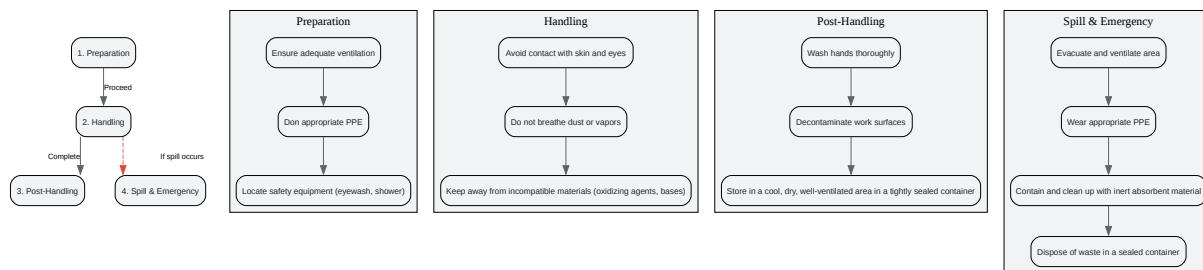
## I. Personal Protective Equipment (PPE)

When handling **Adipic acid monoethyl ester**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Standard
Eye Protection	Safety glasses with side-shields or goggles	EN 166 (EU) or OSHA 29 CFR 1910.133 (US)
Hand Protection	Chemically resistant gloves (Nitrile rubber, Neoprene, or PVC)	EN 374 (EU)
Skin and Body Protection	Long-sleeved laboratory coat, chemical-resistant apron	N/A
Respiratory Protection	Generally not required under normal, well-ventilated use.  For large quantities, in emergencies, or when dust/aerosol formation is possible, use a NIOSH-approved respirator with a particle filter (e.g., N95).	NIOSH/MSHA approved

## II. Operational Plan: Step-by-Step Handling Procedure

Adherence to this procedural workflow is critical for the safe handling of **Adipic acid monoethyl ester**.



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Caption: Workflow for the safe handling of **Adipic acid monoethyl ester**.

### III. First Aid Measures

Immediate response is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a>
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops. <a href="#">[1]</a> <a href="#">[2]</a>
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. <a href="#">[3]</a>

## IV. Disposal Plan

Proper disposal of **Adipic acid monoethyl ester** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

### Step 1: Classification

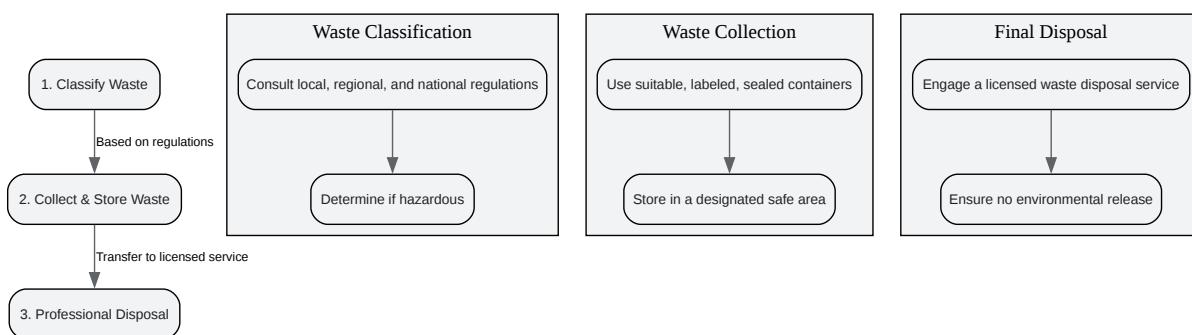
- Chemical waste generators must determine if the discarded chemical is classified as hazardous waste. Consult local, regional, and national hazardous waste regulations for complete and accurate classification.[\[1\]](#)

### Step 2: Collection and Storage of Waste

- Collect waste material in a suitable, properly labeled, and sealed container.
- Store waste containers in a designated, cool, dry, and well-ventilated area, away from incompatible materials.

### Step 3: Disposal

- Dispose of waste material through a licensed professional waste disposal service.
- Do not allow the chemical to enter drains or waterways.[\[4\]](#)
- Empty containers may retain product residue and should be disposed of in the same manner as the chemical.



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Caption: Logical workflow for the disposal of **Adipic acid monoethyl ester**.

## V. Exposure Limits and Physical Properties

Currently, there are no established occupational exposure limits (OELs) for **Adipic acid monoethyl ester** by major regulatory bodies in the United States.[\[2\]](#)[\[5\]](#)

Parameter	Value
OSHA PEL	None established
ACGIH TLV	None established
NIOSH REL	None established
Appearance	Clear, solid
Odor	Odorless <sup>[1][2]</sup>
Melting Point	28 - 29 °C / 82.4 - 84.2 °F <sup>[1][2]</sup>
Boiling Point	180 °C / 356 °F <sup>[1]</sup>
Flash Point	> 112 °C / > 233.6 °F <sup>[1][2]</sup>
Incompatible Materials	Oxidizing agents, Bases, Reducing agents <sup>[2][5]</sup>

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